

# 3-Fluorophenyl acetate physical properties

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 3-Fluorophenyl acetate

Cat. No.: B1295240

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An In-depth Technical Guide to the Physical and Chemical Properties of **3-Fluorophenyl Acetate**

## Abstract

This technical guide provides a comprehensive overview of **3-Fluorophenyl acetate** (CAS No. 701-83-7), a versatile chemical intermediate with significant applications in pharmaceutical development, agrochemical formulation, and organic synthesis.<sup>[1]</sup> This document details its core physicochemical properties, synthesis methodologies, key applications, and essential safety and handling protocols. Designed for researchers, scientists, and professionals in drug development, this guide synthesizes technical data with practical insights to support advanced research and development initiatives.

## Introduction and Significance

**3-Fluorophenyl acetate**, also known as acetic acid 3-fluorophenyl ester, is an organofluorine compound that has garnered considerable attention in the scientific community.<sup>[1]</sup> The introduction of a fluorine atom onto the phenyl ring imparts unique electronic properties to the molecule, enhancing reactivity and selectivity in various chemical transformations.<sup>[1]</sup> This makes it an invaluable building block in medicinal chemistry for synthesizing complex, biologically active molecules.<sup>[1]</sup> Its stability and relative ease of handling further cement its utility in both laboratory and industrial settings.<sup>[1]</sup> Consequently, **3-Fluorophenyl acetate** serves as a crucial intermediate in the development of novel pharmaceuticals, agrochemicals, and specialty materials, where its incorporation can lead to improved efficacy and desirable pharmacokinetic profiles.<sup>[1]</sup>

## Physicochemical and Spectroscopic Profile

The distinct physical and chemical characteristics of **3-Fluorophenyl acetate** are fundamental to its application in synthesis and material science.

## Chemical Structure

The molecular structure consists of an acetate group attached to a benzene ring substituted with a fluorine atom at the meta (3-) position.

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## References

- 1. chemimpex.com [chemimpex.com]
- To cite this document: BenchChem. [3-Fluorophenyl acetate physical properties]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1295240#3-fluorophenyl-acetate-physical-properties\]](https://www.benchchem.com/product/b1295240#3-fluorophenyl-acetate-physical-properties)

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